

Proper Disposal of Hexamethylene Bisacetamide (HMBA) in a Laboratory Setting

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Compound of Interest

Compound Name: *hmba*

Cat. No.: *B1246219*

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The following guide provides essential safety and logistical information for the proper disposal of Hexamethylene Bisacetamide (**HMBA**), a compound used in cancer research to induce cellular differentiation.^{[1][2]} Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This document is intended for researchers, scientists, and drug development professionals.

Chemical and Physical Properties of HMBA

A thorough understanding of **HMBA**'s properties is fundamental to its safe handling and disposal. Below is a summary of its key characteristics.

| Property | Value | References |
|---------------------|---|------------|
| CAS Number | 3073-59-4 | [1][3][4] |
| Molecular Formula | C ₁₀ H ₂₀ N ₂ O ₂ | [1][4] |
| Molecular Weight | 200.28 g/mol | [1] |
| Appearance | Solid | |
| Melting Point | 128-129 °C | |
| Solubility | Soluble in water, ethanol, and DMSO. | [1][4] |
| Storage Temperature | -20°C | |
| Hazards | Danger of cumulative effects. Combustible solid. | [5] |

HMBA Disposal Protocol

The following step-by-step procedure outlines the recommended method for the disposal of **HMBA** from a laboratory setting. This protocol is based on general hazardous waste management principles and specific information found in safety data sheets. Note: Always consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific disposal requirements, as these may vary.

1. Personal Protective Equipment (PPE):

- Before handling **HMBA** waste, ensure you are wearing appropriate PPE, including safety glasses, gloves, and a lab coat.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid **HMBA** waste, including contaminated consumables (e.g., weighing paper, pipette tips, gloves), in a designated, puncture-proof, and sealable hazardous waste container.[5]

- The container must be clearly labeled as "Hazardous Waste" and include the full chemical name "Hexamethylene Bisacetamide" and any associated hazard warnings.
- Liquid Waste:
 - Collect solutions containing **HMBA** in a separate, leak-proof, and sealable hazardous waste container.
 - The container must be clearly labeled as "Hazardous Waste" and list all chemical constituents, including solvents (e.g., water, ethanol, DMSO) and "Hexamethylene Bisacetamide," along with their approximate concentrations.
 - Do not mix **HMBA** waste with other incompatible waste streams. Avoid contamination with oxidizing agents.[\[5\]](#)

3. Spill Management:

- In case of a spill, immediately alert personnel in the area.[\[5\]](#)
- For minor spills of solid **HMBA**, use dry clean-up procedures to avoid generating dust.[\[5\]](#) Carefully sweep or vacuum the material and place it in the designated hazardous waste container.[\[5\]](#)
- For liquid spills, absorb the material with an inert absorbent (e.g., vermiculite, sand) and place it in the hazardous waste container.
- After clean-up, decontaminate the area with a suitable solvent and wash the area with large amounts of water.[\[5\]](#) Prevent runoff from entering drains.[\[5\]](#)

4. Waste Storage:

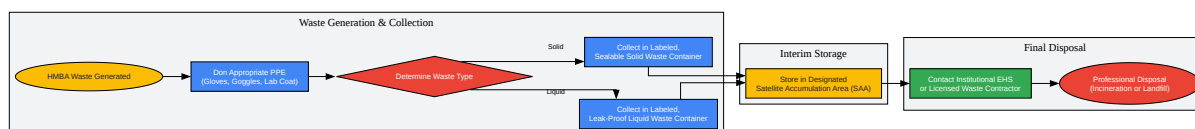
- Store the sealed hazardous waste container in a designated Satellite Accumulation Area (SAA) or your facility's approved hazardous waste storage area.
- Ensure the storage area is secure and away from sources of ignition.

5. Final Disposal:

- Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and final disposal of the **HMBA** waste.[5]
- Recommended disposal methods include incineration in a licensed facility, potentially after being mixed with a combustible solvent, or burial in a licensed landfill.[5]
- Do not dispose of **HMBA** down the drain or in the regular trash. One safety data sheet notes that smaller quantities can be disposed of with household waste, however, this is not a recommended or compliant practice for a laboratory setting.[3]

HMBA Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **HMBA** waste in a laboratory.



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